

A Researcher's Guide to Sourcing and Utilizing Methoxychlor Certified Reference Materials

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Compound of Interest

Compound Name: Methoxychlor-d6

Cat. No.: B12392909

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For scientists engaged in drug development, environmental monitoring, and food safety analysis, the accuracy and reliability of analytical measurements are paramount. The use of high-quality Certified Reference Materials (CRMs) is a cornerstone of achieving this precision, particularly for the quantitation of compounds like Methoxychlor. This organochlorine pesticide, though banned in many regions, persists in the environment, necessitating its continued monitoring. This guide provides a comparative overview of commercially available Methoxychlor CRMs and details the experimental protocols for their effective use.

Comparison of Methoxychlor Certified Reference Materials

Choosing the right CRM is a critical first step in any analytical workflow. Key considerations include the certified purity of the material, the associated uncertainty, and the format in which it is provided. Below is a comparison of Methoxychlor CRMs from leading suppliers. It is important to note that while general purity information is often available, the exact certified value and its uncertainty are provided on the Certificate of Analysis (CoA) that accompanies the specific lot of the purchased standard.

Supplier	Product Line/Brand	Format(s) Available	Stated Purity/Certification
Sigma-Aldrich	PESTANAL®	Neat	Analytical Standard
TraceCERT®	Neat	Certified Reference Material, produced under ISO/IEC 17025 and ISO 17034 accreditation	
LGC Standards	Dr. Ehrenstorfer	Neat, Solutions (e.g., in isooctane)	Produced under ISO 17034 accreditation for reference material manufacturing[1]
HPC Standards	-	Neat, Solutions (e.g., in cyclohexane, acetone, ethyl acetate)	High-purity reference materials tested to international quality standards[2]
CRM LABSTANDARD	-	Neat	≥ 95%
CPAChem	-	Neat	Example CoA: 99.1 ± 0.1 %

Experimental Protocols for the Analysis of Methoxychlor

The following protocols are representative of standard methods for the analysis of Methoxychlor in environmental samples, such as water and soil, using Gas Chromatography (GC). These methods are widely accepted and can be adapted for use with CRMs from various suppliers.

Sample Preparation: Extraction of Methoxychlor from Water Samples

This protocol is based on the principles of liquid-liquid extraction, a common technique for isolating pesticides from aqueous matrices.

- **Sample Collection:** Collect 1 liter of water sample in a clean glass container.
- **pH Adjustment:** Adjust the sample pH to a neutral range (pH 5-9) using sodium hydroxide or sulfuric acid.
- **Solvent Addition:** Transfer the sample to a 2-liter separatory funnel and add 60 mL of a suitable organic solvent, such as dichloromethane or a hexane/diethyl ether mixture.
- **Extraction:** Shake the funnel vigorously for 2 minutes, periodically venting to release pressure. Allow the layers to separate.
- **Collection of Organic Layer:** Drain the organic layer (bottom layer for dichloromethane) into a flask.
- **Repeat Extraction:** Repeat the extraction two more times with fresh portions of the solvent.
- **Drying:** Combine the organic extracts and pass them through a funnel containing anhydrous sodium sulfate to remove any residual water.
- **Concentration:** Concentrate the extract to a small volume (e.g., 1 mL) using a rotary evaporator or a gentle stream of nitrogen.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

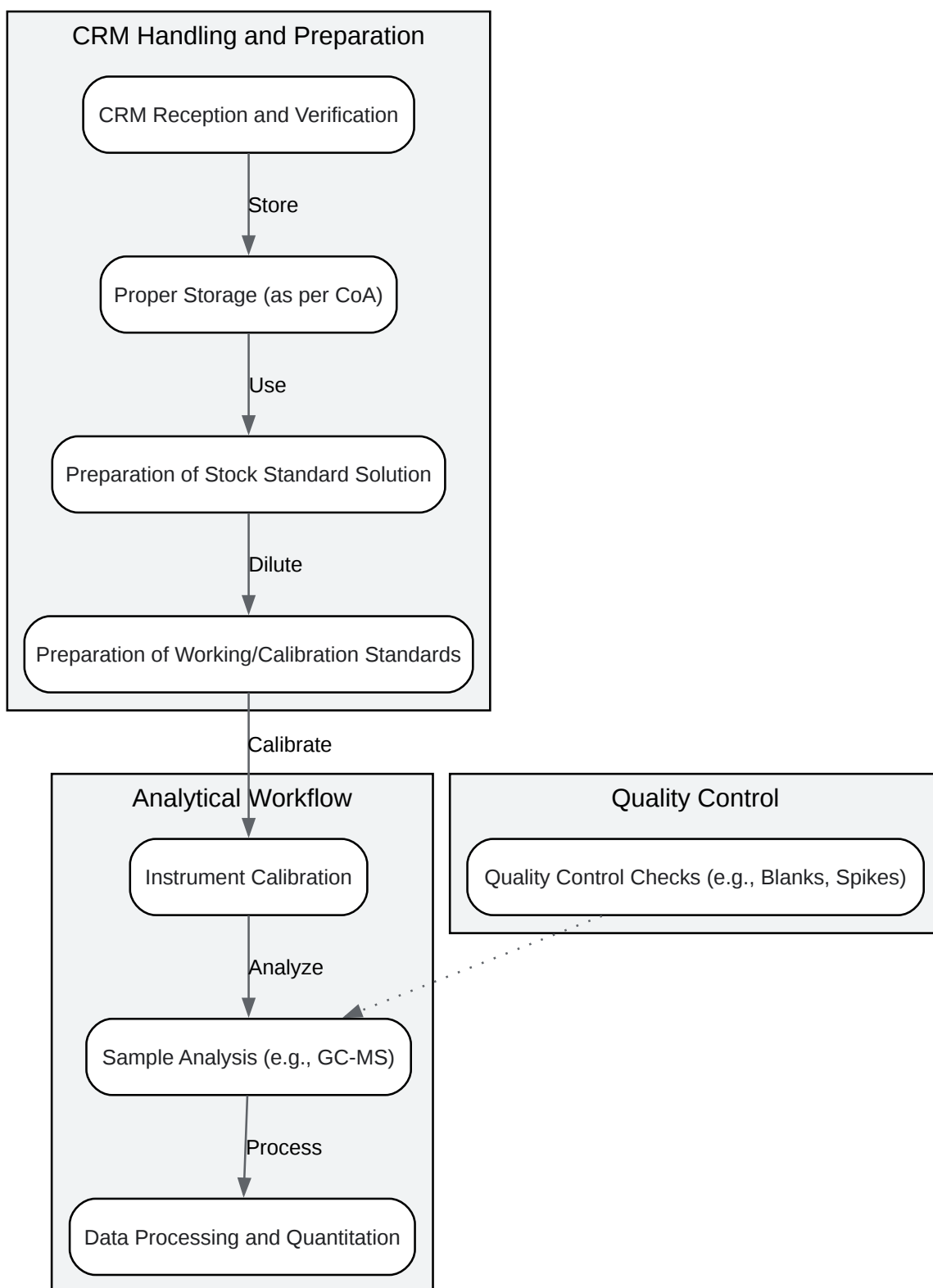
GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile organic compounds like Methoxychlor.

- **Instrumentation:** A gas chromatograph equipped with a mass selective detector (MSD).
- **Column:** A non-polar or semi-polar capillary column, such as a 30 m x 0.25 mm ID x 0.25 μ m film thickness column with a 5% phenyl-methylpolysiloxane stationary phase.
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1.0 mL/min).

- Injection: 1-2 μL of the concentrated extract is injected in splitless mode.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp 1: Increase to 250°C at a rate of 10°C/min.
 - Ramp 2: Increase to 300°C at a rate of 5°C/min, hold for 5 minutes.
- MSD Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity. Monitor characteristic ions for Methoxychlor (e.g., m/z 227, 228, 345).
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.

Workflow for the Use of a Methoxychlor CRM

The following diagram illustrates a typical workflow for the use of a Methoxychlor CRM in an analytical laboratory, from initial reception to its application in sample analysis.

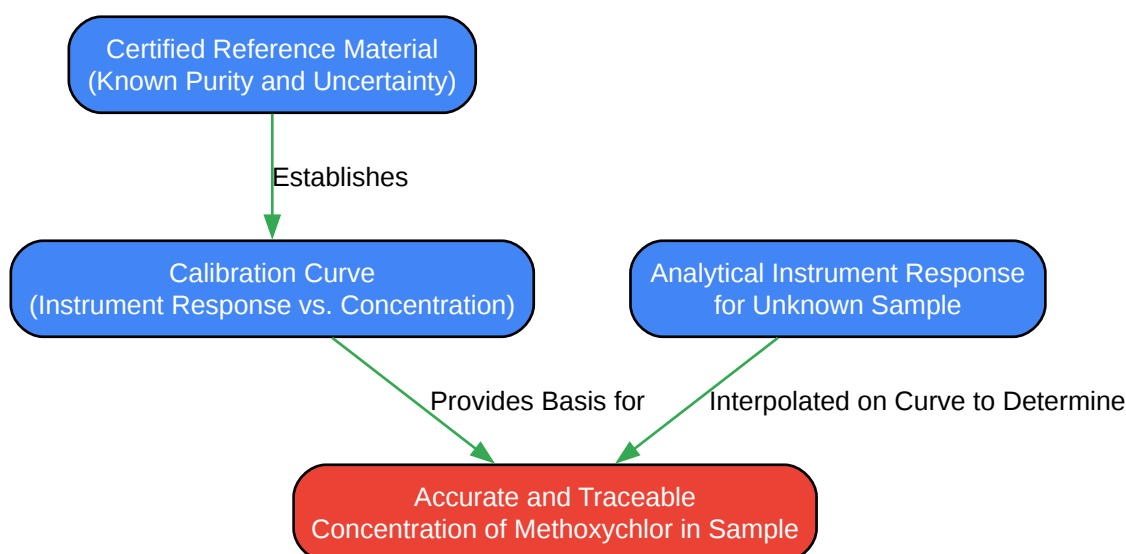


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Workflow for Methoxychlor CRM utilization.

Signaling Pathways and Logical Relationships

While Methoxychlor is not directly involved in intracellular signaling pathways in the context of analytical chemistry, its use follows a logical workflow to ensure data quality. The diagram below illustrates the logical relationship between the CRM and the final analytical result.



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Logical flow from CRM to final analytical result.

By carefully selecting a suitable Methoxychlor CRM and adhering to validated analytical protocols, researchers can ensure the accuracy, reliability, and traceability of their results, which is essential for regulatory compliance and the advancement of scientific knowledge.

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References

- 1. Methoxychlor | CAS 72-43-5 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [hpc-standards.com](https://www.hpc-standards.com) [[hpc-standards.com](https://www.hpc-standards.com)]

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